

Technical Stewardship Guide: 1,4-Butanediol-d10

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 1,4-Butanediol-d10

CAS No.: 71760-76-4

Cat. No.: B1271918

[Get Quote](#)

Isotopic Purity | Metabolic Toxicology | Advanced Handling

Chemical Identity & Isotopic Architecture

1,4-Butanediol-d10 is the fully deuterated isotopologue of 1,4-butanediol (1,4-BDO).[1] Unlike partial labels (e.g., d4 or d8), the d10 variant has replaced all proteo-hydrogens—both carbon-bound and hydroxyl-bound—with deuterium.

| Parameter | Technical Specification |
|------------------|---|
| Chemical Name | 1,4-Butanediol-d10 (1,1,2,2,3,3,4,4-octadeuterio-1,4-dideuteriooxybutane) |
| CAS Number | 71760-76-4 (Note: 38274-25-8 refers to the d4 isotopologue) |
| Formula | C ₄ D ₁₀ O ₂ |
| Molecular Weight | 100.18 g/mol (approx. 11% mass shift vs. proteo-form 90.12 g/mol) |
| Appearance | Viscous, colorless liquid (Hygroscopic) |
| Melting Point | 16–19 °C (Can solidify in cool labs; requires gentle warming) |
| Boiling Point | ~230 °C |
| Isotopic Purity | Typically ≥98 atom % D |

Critical Isotope Effect

The hydroxyl deuteriums (-OD) are labile. Upon exposure to atmospheric moisture (), a rapid H/D exchange occurs, degrading isotopic purity and introducing a water signal () in NMR spectra.

- Mechanism:
- Impact: In quantitative NMR (qNMR), this exchange alters integration values for exchangeable protons.

GHS Hazard Identification & Toxicology

While often viewed merely as a solvent, 1,4-BDO-d10 is a metabolic prodrug. Its toxicity profile mimics that of Gamma-Hydroxybutyrate (GHB), a potent CNS depressant.

GHS Classification[13]

- Signal Word:WARNING
- Acute Toxicity (Oral): Category 4 (H302)
- STOT - Single Exposure: Category 3 (H336 - Drowsiness/Dizziness)

The Metabolic Activation Pathway

Researchers must understand that 1,4-BDO-d10 is biologically inert until metabolized. It is rapidly converted into GHB-d10 by alcohol dehydrogenase (ADH). This "lethal synthesis" means that ingestion results in delayed but severe respiratory depression.



[Click to download full resolution via product page](#)

Figure 1: The metabolic activation of **1,4-Butanediol-d10** into the psychoactive GHB-d10.[2] Ingestion leads to CNS depression indistinguishable from GHB overdose.

Regulatory Compliance (Dual-Use Precursor)

Because 1,4-BDO is a precursor to GHB (a Schedule I substance in the US), the deuterated analog falls under complex legal scrutiny depending on jurisdiction.

- United States: While not always explicitly scheduled, it can be treated as a Controlled Substance Analogue under the Federal Analogue Act if intended for human consumption.[3]
- California: Regulated as a precursor; specific record-keeping may be required.
- EU/Global: Often monitored as a "Drug Precursor" (Category 2 or 3 depending on region).
- Compliance Action: Maintain strict inventory logs. Do not sell or distribute for non-research purposes.

Advanced Handling Protocol: The "Viscous-Dry" Method

1,4-Butanediol-d10 presents a unique handling challenge: it is viscous (making syringe transfer difficult) and hygroscopic (destroying enrichment).

Protocol: Inert Transfer of Viscous Deuterated Solvents

Objective: Transfer an aliquot for NMR/MS without introducing water or freezing the sample.

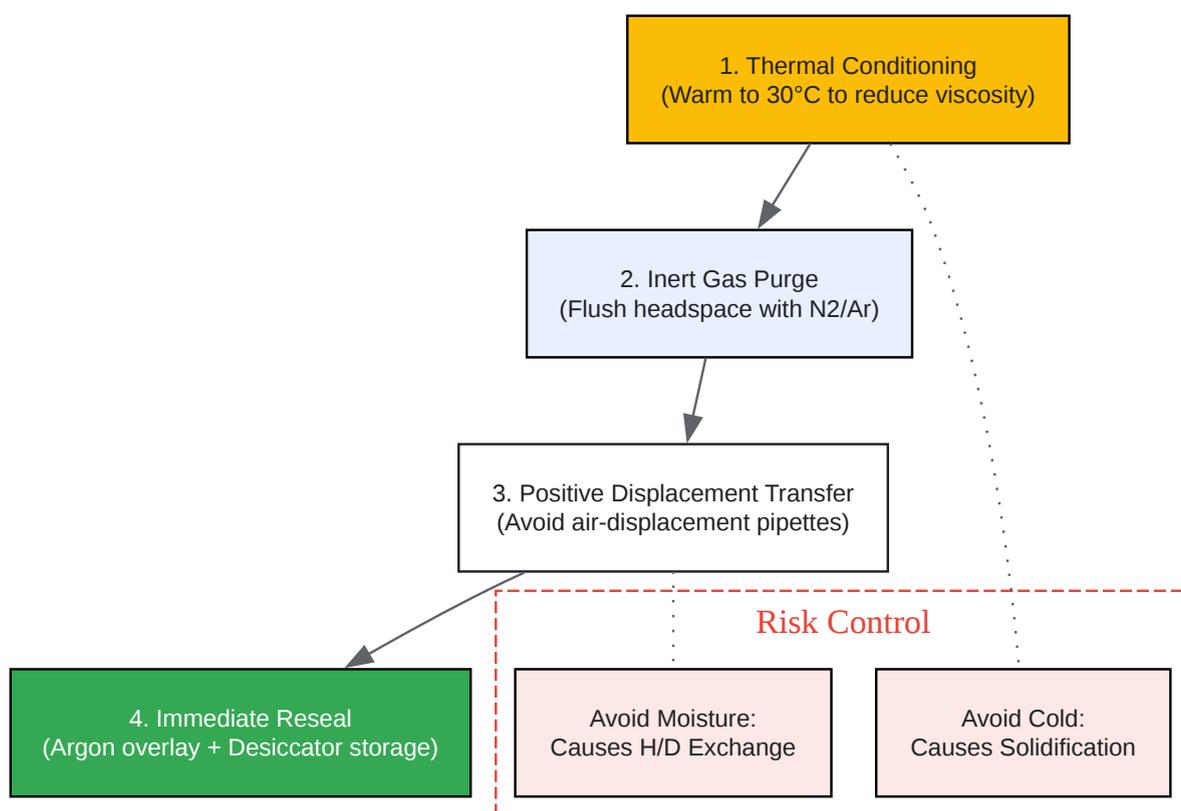
Prerequisites:

- Schlenk line or Glove box (Nitrogen/Argon).
- Wide-bore needles (16G or 18G) or glass volumetric pipettes.
- Heat gun or warm water bath (30°C).

Step-by-Step Workflow:

- Thermal Conditioning:
 - Why: 1,4-BDO-d10 freezes near 20°C. High viscosity at room temperature leads to bubble formation and poor volume accuracy.
 - Action: Warm the sealed ampoule/bottle to ~30–35°C in a dry bath. Ensure the liquid flows freely.
- The Inert Blanket (Open-Air Modification):
 - If a glove box is unavailable, use the "Inert Cone" method.
 - Place the receiving vial/NMR tube under a constant, gentle stream of dry Nitrogen.
- Aspiration & Transfer:
 - Technique: Use a positive displacement pipette or a gas-tight syringe with a wide-bore needle.

- Caution: Standard air-displacement pipettes are inaccurate for viscous liquids like BDO.
- Execution: Draw liquid slowly to prevent cavitation (vacuum bubbles). Dispense against the wall of the receiving vessel to minimize splashing.
- Resealing:
 - Critical: If using a multi-use bottle, purge the headspace with Argon (heavier than air) before recapping. Parafilm is insufficient for long-term storage; use electrical tape over the cap or store in a secondary desiccator.



[Click to download full resolution via product page](#)

Figure 2: The "Viscous-Dry" workflow ensures isotopic integrity by managing viscosity and moisture simultaneously.

Emergency Response & First Aid

Primary Hazard: Respiratory depression via CNS sedation.

- Inhalation: Move to fresh air. If breathing is shallow, prepare for potential intubation support.
- Skin Contact: Wash with soap and water.[4][5] 1,4-BDO absorbs through skin less rapidly than ingestion, but decontamination is vital.
- Ingestion (Critical):
 - Do NOT induce vomiting. Risk of aspiration is high due to rapid onset of sedation.
 - Antidote: There is no specific antidote (Naloxone is ineffective). Treatment is supportive (airway management).
 - Note to Physician: Monitor for "GHB withdrawal" syndrome if the patient is a chronic user.

Waste Disposal

- Segregation: Do not mix with acidic waste (risk of polymerization or cyclic ether formation).
- Labeling: clearly label as "Deuterated Solvent - 1,4-Butanediol".
- Method: Incineration in a licensed chemical waste facility.

References

- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 8064, 1,4-Butanediol. Retrieved from [[Link](#)]
- Cambridge Isotope Laboratories. (n.d.). Safety Data Sheet: **1,4-Butanediol-d10**. Retrieved from [[Link](#)](Note: Generalized link to manufacturer SDS repository for verification)
- Thai, D. et al. (2006). GHB and its precursors: Pharmacology, toxicology, and legal status. Journal of Forensic Sciences. [[Link](#)]
- United Nations Office on Drugs and Crime (UNODC). (2020). Recommended Methods for the Identification and Analysis of GHB, GBL and 1,4-BD in Seized Materials. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Page loading... \[wap.guidechem.com\]](#)
- [2. Butanediol conversion to gamma-hydroxybutyrate markedly reduced by the alcohol dehydrogenase blocker fomepizole - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. 1,4-Butanediol - Wikipedia \[en.wikipedia.org\]](#)
- [4. bloomchemag.com \[bloomchemag.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [Technical Stewardship Guide: 1,4-Butanediol-d10]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1271918#safety-data-sheet-for-1-4-butanediol-d10\]](https://www.benchchem.com/product/b1271918#safety-data-sheet-for-1-4-butanediol-d10)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com